Introduction: Understanding the Unique Properties of 1-(Perfluoro-n-hexyl)tetradecane

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Compound of Interest	
Compound Name:	*1-(Perfluoro-n-hexyl)tetradecane*
CAS No.:	*154628-00-9*
Cat. No.:	*B116651*

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1-(Perfluoro-n-hexyl)tetradecane is a semifluorinated alkane (SFA), a class of synthetic compounds characterized by a perfluorinated segment and a hydrocarbon segment within the same molecule.[1][2] This unique amphiphilic molecular structure, with a lipophobic perfluorinated portion and a lipophilic hydrocarbon portion, imparts distinct physicochemical properties.[2] These properties include high chemical and physiological inertness, low surface tension, and the ability to dissolve lipophilic compounds, making it a substance of significant interest in advanced material science and drug delivery.[1][3]

This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of the material safety, handling, and potential applications of **1-(Perfluoro-n-hexyl)tetradecane**. The information presented herein is synthesized from available safety data sheets, scientific literature, and regulatory guidance to ensure a thorough understanding of its safe and effective use in a laboratory setting.

Section 1: Chemical and Physical Properties

A precise understanding of the physical and chemical properties of **1-(Perfluoro-n-hexyl)tetradecane** is fundamental to its safe handling and application in research.

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Property	Value	Source(s)
CAS Number	154628-00-9	[4]
Molecular Formula	C20H29F13	[4]
Molecular Weight	516.42 g/mol	[4]
Synonyms	1,1,1,2,2,3,3,4,4,5,5,6,6-Tridecafluoroeicosane	[4]
Appearance	Colorless liquid	[5]
Boiling Point	359.3°C at 760 mmHg	[6]
Density	1.201 g/cm³	[6]
Flash Point	149.6°C	[6]
Vapor Pressure	4.96E-05 mmHg at 25°C	[6]
Solubility	Insoluble in water. Soluble in perfluorocarbon liquids, hydrocarbons, and silicone oils.[3][4]	

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-(Perfluoro-n-hexyl)tetradecane** is classified with the following hazards:

- Signal Word: Warning[5]
- Hazard Pictogram:
  - GHS07 (Exclamation Mark)[5]
- Hazard Statements:
  - H315: Causes skin irritation.[4][5]

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- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

NFPA 704 Rating:

- Health: 1 (Materials that, under emergency conditions, can cause significant irritation)[4]
- Flammability: 0 (Materials that will not burn under typical fire conditions)[4]
- Reactivity: 0 (Material that in themselves are normally stable, even under fire conditions)[4]

Section 3: Toxicological Profile

The toxicological data for **1-(Perfluoro-n-hexyl)tetradecane** is primarily derived from its GHS classification and data on analogous semifluorinated alkanes.

- Acute Toxicity:
  - Oral: Not classified[4]
  - Dermal: Not classified[4]
  - Inhalation: Not classified[4]
- Skin Corrosion/Irritation: Causes skin irritation.[4]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[4]
- Respiratory or Skin Sensitization: Not classified[4]
- Germ Cell Mutagenicity: Not classified[4]
- Carcinogenicity: Not classified[4]
- Reproductive Toxicity: Not classified[4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[4]

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- Specific Target Organ Toxicity (Repeated Exposure): Not classified[4]
- Aspiration Hazard: Not classified[4]

The available data suggests that **1-(Perfluoro-n-hexyl)tetradecane** has a low acute toxicity profile. However, it is an irritant to the skin, eyes, and respiratory system, necessitating the use of appropriate personal protective equipment during handling.[4]

Section 4: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the material and ensuring laboratory safety.

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[4]
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Wash hands thoroughly after handling.[4]
- Prevent the buildup of vapors to explosive concentrations.[7]

Storage

- Store in a cool, dry, and well-ventilated area.[4]
- Keep containers tightly closed when not in use.[4]
- Store away from incompatible materials, such as strong oxidizing agents.[4]

Section 5: First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

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- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing. If respiratory irritation persists or if breathing is difficult, seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]
- Fire-Fighting Measures:
  - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Use extinguishing media appropriate for the surrounding fire.[4]
  - Hazardous Combustion Products: Thermal decomposition may produce carbon oxides and hydrogen fluoride.[4]
  - Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]
- Accidental Release Measures:
  - Evacuate unnecessary personnel from the area.[4]
  - Ensure adequate ventilation.[4]
  - Wear appropriate personal protective equipment.[4]
  - For small spills, absorb with an inert dry material (e.g., sand, vermiculite) and place in a suitable container for disposal.[4]
  - For large spills, dike the area to contain the spill and collect the material with a pump or vacuum. Absorb any remaining liquid with a dry chemical absorbent.[4]

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- Avoid release into the environment.[4]

Section 6: Stability and Reactivity

1-(Perfluoro-n-hexyl)tetradecane is a stable compound under normal laboratory conditions.[4]

- Reactivity: No hazardous reactions have been reported under normal conditions.[4]
- Chemical Stability: Stable under recommended storage conditions.[4]
- Conditions to Avoid: Strong heating.[7]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides and hydrogen fluoride.[4]

Section 7: Ecological Information and Disposal Considerations

As a member of the per- and polyfluoroalkyl substances (PFAS) family, **1-(Perfluoro-n-hexyl)tetradecane** is considered a "forever chemical" due to its persistence in the environment.[4]

- Persistence and Degradability: This compound is not readily biodegradable and may cause long-term adverse effects in the environment.[4] While some microorganisms can biodegrade certain fluorinated compounds, the process is generally slow and limited to specific conditions.[8][9][10][11]
- Bioaccumulation: Perfluorinated compounds have the potential to bioaccumulate.[4]
- Environmental Fate: If released, semifluorinated alkanes are expected to sorb to soil and sediment.[12][13] Shorter-chain SFAs may exhibit some volatility.[12]

Disposal:

All waste containing **1-(Perfluoro-n-hexyl)tetradecane** must be treated as hazardous waste.

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- Do not dispose of this chemical down the drain or in regular trash.[4]
- Collect all liquid waste and contaminated solids (e.g., pipette tips, gloves, absorbent materials) in clearly labeled, sealed containers.
- Disposal should be carried out by a licensed hazardous waste disposal company.[4]
- The recommended method of disposal is incineration in a facility equipped with an afterburner and a flue gas scrubber to handle the hydrogen fluoride produced.[4]
- Consult and follow all federal, state, and local regulations for hazardous waste disposal.

Section 8: Application in Research and Drug Development

The unique properties of semifluorinated alkanes like **1-(Perfluoro-n-hexyl)tetradecane** make them valuable in various research and development applications, particularly in the pharmaceutical field.

- Drug Delivery Systems: SFAs are excellent carriers for lipophilic drugs.[1][2] Their ability to form stable nanoemulsions and nanoparticles makes them suitable for enhancing the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).[1][14]
- Ophthalmic Formulations: Due to their inertness and spreading properties, SFAs are used in ophthalmic applications, such as artificial tears and as a vehicle for drug delivery to the eye.[3][15]
- Theranostic Nanoparticles: The fluorine atoms in SFAs can be utilized for 19F-MRI tracking, allowing for the development of theranostic nanoparticles that combine therapeutic delivery with in vivo imaging.[16]

Experimental Protocol: Formulation of a Drug-Loaded Nanoemulsion

This protocol provides a general methodology for the preparation of a drug-loaded nanoemulsion using **1-(Perfluoro-n-hexyl)tetradecane** as the oil phase. This is a

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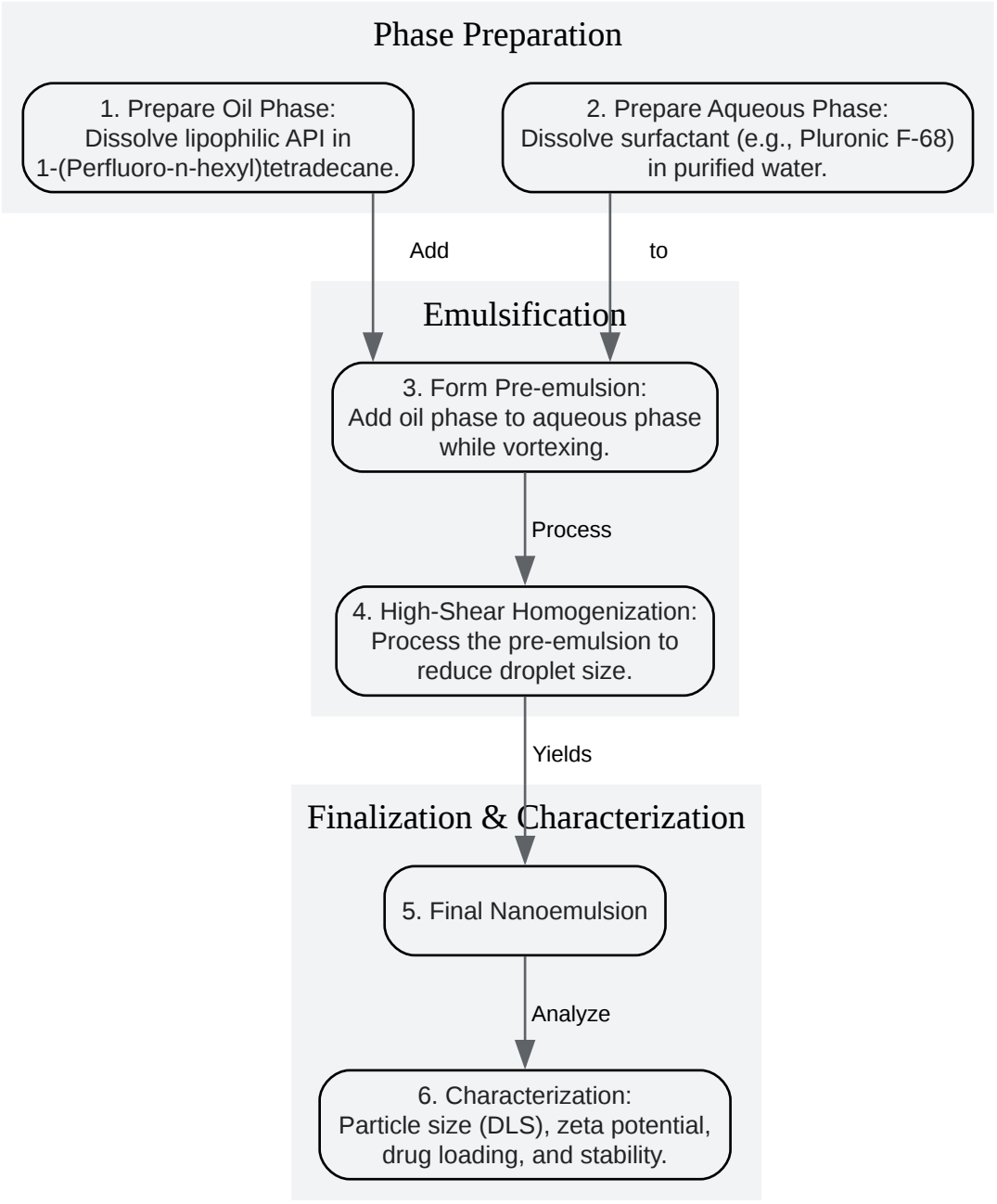
representative workflow and may require optimization for specific APIs and applications.



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Caption: Workflow for preparing a drug-loaded nanoemulsion using **1-(Perfluoro-n-hexyl)tetradecane**.

Conclusion

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1-(Perfluoro-n-hexyl)tetradecane is a specialized chemical with promising applications in drug delivery and materials science. Its unique properties necessitate a thorough understanding of its safety and handling requirements. While it exhibits low acute toxicity, its irritant nature and environmental persistence demand careful management in the laboratory, from handling to disposal. By adhering to the guidelines outlined in this technical guide, researchers can safely and effectively utilize this compound in their work, contributing to advancements in their respective fields.

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